

# FINO2 stability and storage conditions

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## Compound of Interest

Compound Name: *FINO2*

Cat. No.: *B15582668*

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## FINO2 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information regarding the stability and storage of **FINO2**, a potent ferroptosis inducer.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **FINO2**?

A1: Solid **FINO2** is stable for an extended period when stored under the correct conditions. It is recommended to store solid **FINO2** at -20°C.[1][2] Under these conditions, it has a shelf life of at least three to four years.[1][2]

Q2: How should I store **FINO2** once it is in solution?

A2: **FINO2** in solution is less stable than in its solid form and requires colder storage temperatures to maintain its integrity. Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term storage (up to one year) or -20°C for short-term storage (up to one month).[2][3] It is crucial to protect solutions of **FINO2** from light.[3] For immediate use, it is always best to use freshly prepared solutions.[4]

Q3: What solvents are recommended for dissolving **FINO2**?

A3: **FINO2** is soluble in organic solvents such as dimethyl sulfoxide (DMSO).[2][4] When preparing solutions in DMSO, it is advisable to use fresh, anhydrous DMSO, as absorbed

moisture can reduce the solubility of **FINO2**.<sup>[2]</sup>

Q4: Is **FINO2** stable at room temperature or higher?

A4: While not recommended for storage, **FINO2** has shown remarkable thermal stability, with thermogravimetric analysis indicating it is stable up to 150°C.<sup>[5][6]</sup> For experimental purposes, it is stable when heated to 37°C.<sup>[5]</sup> However, for shipping, short periods (less than a week) at temperatures higher than the recommended storage temperature should not significantly affect the product's efficacy.

Q5: How stable is **FINO2** in biological media?

A5: **FINO2** has demonstrated high stability in both human and mouse plasma, as well as in human liver microsomes.<sup>[5]</sup>

Q6: Does the pH of the environment affect **FINO2** stability?

A6: **FINO2** is stable across a range of pH levels, including acidic conditions that mimic the environment within lysosomes and basic conditions.<sup>[4][5]</sup>

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Reduced or no FINO2 activity in my experiment.	Improper storage of FINO2 stock solution.	Ensure stock solutions are aliquoted and stored at -80°C for long-term or -20°C for short-term storage, protected from light. Avoid repeated freeze-thaw cycles. <a href="#">[2]</a> <a href="#">[3]</a>
Degradation of FINO2 due to the presence of ferrous iron.	FINO2 is known to be degraded by ferrous iron (Fe <sup>2+</sup> ) as part of its mechanism of action. <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> Prepare fresh solutions and add FINO2 to your experimental system last, if possible.	
Use of old or non-anhydrous DMSO for solubilization.	Use fresh, high-quality, anhydrous DMSO to ensure optimal solubility and stability of FINO2. <a href="#">[2]</a>	
Unexpected precipitation of FINO2 in my aqueous buffer.	Low aqueous solubility of FINO2.	FINO2 is sparingly soluble in aqueous buffers. It is recommended to first dissolve it in an organic solvent like DMSO and then dilute it to the final concentration in your aqueous experimental medium.
Inconsistent results between experiments.	Inconsistent FINO2 concentration due to improper handling.	Before use, allow the vial of FINO2 solution to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation. Ensure thorough mixing after dilution.

## Quantitative Stability Data

### Solid **FINO2** Storage Stability

Storage Temperature	Shelf Life	Source
-20°C	≥ 4 years	Cayman Chemical[1]
-20°C	3 years	Selleck Chemicals[2]

### **FINO2** Solution Storage Stability

Storage Temperature	Solvent	Shelf Life	Source
-80°C	DMSO	1 year	Selleck Chemicals[2]
-80°C	Not specified	6 months	MedchemExpress[3]
-20°C	Not specified	1 month	MedchemExpress[3], Selleck Chemicals[2]

## Experimental Protocols

Protocol: Assessment of **FINO2** Stability in the Presence of Ferrous Iron by <sup>1</sup>H-NMR

This protocol is adapted from the methodology described in Gaschler et al., 2018.[5]

Objective: To monitor the degradation of **FINO2** in the presence of ferrous iron (FeSO<sub>4</sub>·7H<sub>2</sub>O) using Proton Nuclear Magnetic Resonance (<sup>1</sup>H-NMR) spectroscopy.

Materials:

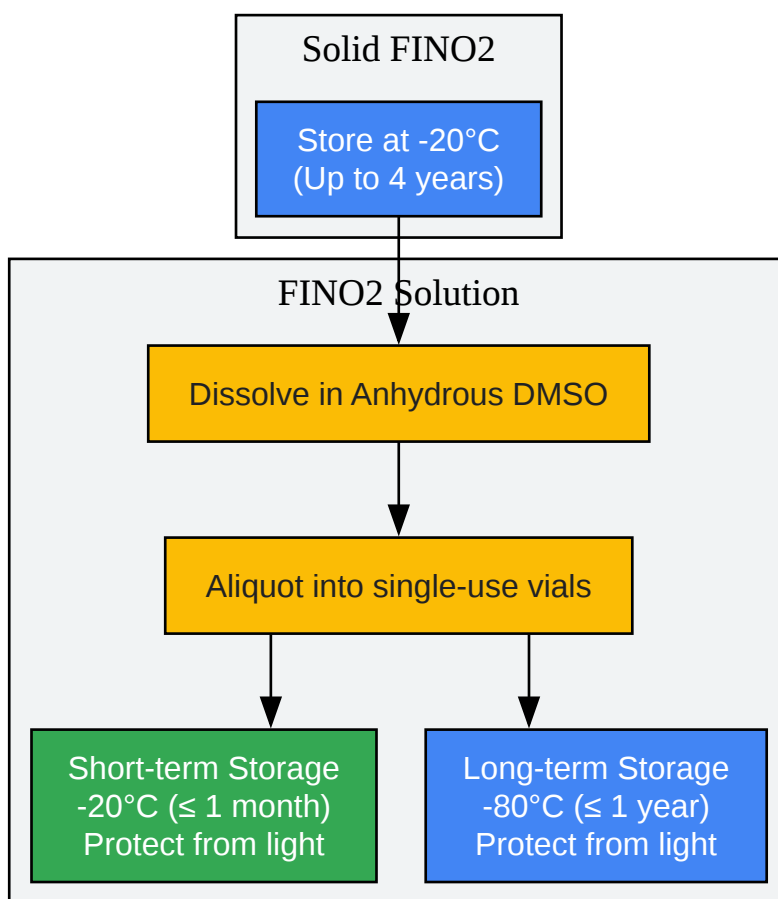
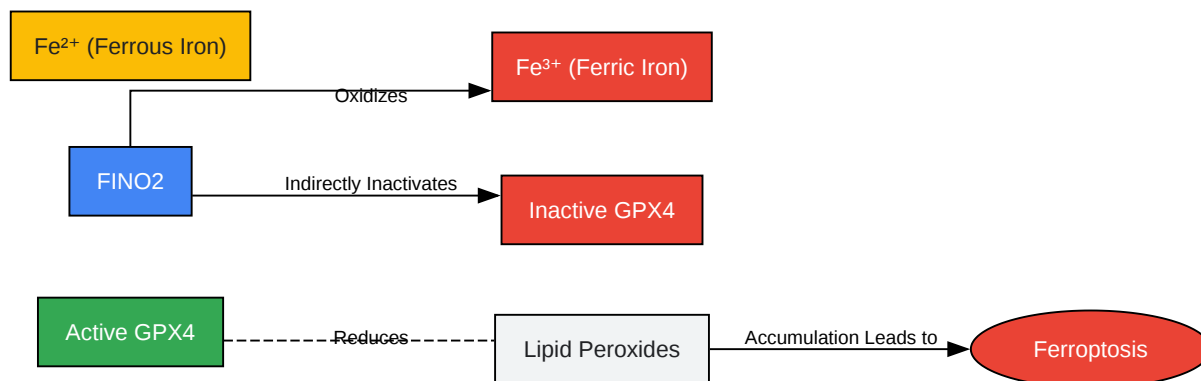
- **FINO2**
- Ferrous sulfate heptahydrate (FeSO<sub>4</sub>·7H<sub>2</sub>O)
- Deuterated acetonitrile (CD<sub>3</sub>CN)

- Deuterated water ( $D_2O$ )
- NMR tubes
- $^1H$ -NMR spectrometer

Procedure:

- Prepare a stock solution of **FINO2** in a suitable deuterated solvent (e.g.,  $CD_3CN$ ).
- Prepare a stock solution of  $FeSO_4 \cdot 7H_2O$  in  $D_2O$ .
- In an NMR tube, combine the **FINO2** solution and the  $FeSO_4 \cdot 7H_2O$  solution. A typical solvent ratio would be 1:1  $CD_3CN:D_2O$ .
- Acquire a  $^1H$ -NMR spectrum of the mixture immediately after preparation ( $t=0$ ).
- Incubate the NMR tube at a controlled temperature (e.g., room temperature or  $37^\circ C$ ).
- Acquire subsequent  $^1H$ -NMR spectra at various time points (e.g., 1, 4, 12, 24 hours).
- Analyze the spectra to monitor the disappearance of the characteristic peaks of **FINO2** and the appearance of new peaks corresponding to degradation products. The degradation is indicated by the diminishing signals of the intact **FINO2** molecule.[\[7\]](#)[\[8\]](#)

## Visualizations



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